

# Technical Guide: Physicochemical Properties of N-(2-fluoro-4-nitrophenyl)acetamide

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## Compound of Interest

Compound Name: *N*-(2-fluoro-4-nitrophenyl)acetamide

Cat. No.: B1335831

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the key physicochemical properties of **N-(2-fluoro-4-nitrophenyl)acetamide**, a compound of interest in various research and development applications.

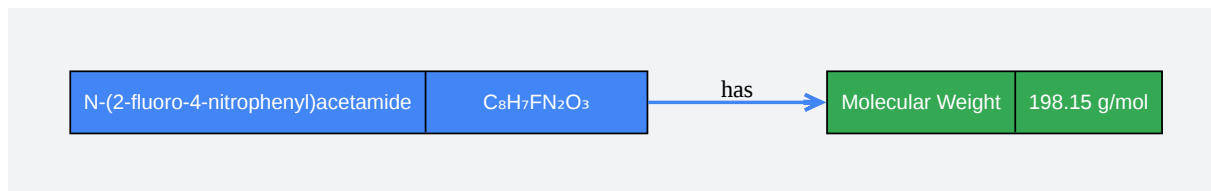
## Physicochemical Data Summary

The fundamental molecular properties of **N-(2-fluoro-4-nitrophenyl)acetamide** are summarized in the table below. These values are essential for experimental design, analytical method development, and computational modeling.

| Property                   | Value  | Source  |
|----------------------------|--|---|
| Molecular Formula          | C <sub>8</sub> H <sub>7</sub> FN <sub>2</sub> O <sub>3</sub> | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Weight           | 198.15 g/mol   | <a href="#">[1]</a> <a href="#">[3]</a>                     |
| Alternate Molecular Weight | 198.153 g/mol  | <a href="#">[2]</a>   |

## Compound Identification

A visual representation of the relationship between the compound's name and its core molecular properties is provided below.



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Figure 1: Molecular Properties of **N-(2-fluoro-4-nitrophenyl)acetamide**

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## References

- 1. 348-19-6|N-(2-Fluoro-4-nitrophenyl)acetamide|BLD Pharm [bldpharm.com]
- 2. N-(4-FLUORO-2-NITROPHENYL)ACETAMIDE | CAS 448-39-5 [matrix-fine-chemicals.com]
- 3. 4'-Fluoro-2'-nitroacetanilide | C<sub>8</sub>H<sub>7</sub>FN<sub>2</sub>O<sub>3</sub> | CID 136289 - PubChem [pubchem.ncbi.nlm.nih.gov]
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